

A Comparative Guide to the Characterization of 1-Cyclohexylpropan-2-amine Reference Standards

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Compound of Interest

Compound Name: 1-Cyclohexylpropan-2-amine
hydrochloride

CAS No.: 64011-62-7

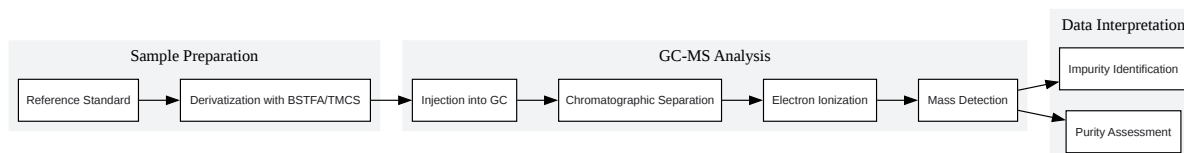
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For researchers, scientists, and professionals in drug development, the integrity of analytical data is paramount. This hinges on the quality of the reference standards used for instrument calibration, method validation, and quality control.[1] This guide provides an in-depth technical comparison of the characterization of 1-Cyclohexylpropan-2-amine reference standards, contrasting a comprehensively characterized standard with a hypothetical alternative.

1-Cyclohexylpropan-2-amine, also known as perhydroamphetamine, is a chiral amine with applications in pharmaceutical research.[2][3] Its proper identification and the determination of its purity are crucial for its use as a reference standard.[3] A rigorous characterization process ensures the reliability of any subsequent analytical measurements.[4] This guide will walk through a multi-technique approach to characterization, highlighting the importance of each method and providing comparative data.

The molecular structure of 1-Cyclohexylpropan-2-amine is presented below:



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Sources

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